

2-Methylallylamine hydrochloride melting point and solubility

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Compound of Interest

Compound Name: 2-Methylallylamine hydrochloride

Cat. No.: B1589339

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An In-depth Technical Guide to the Physicochemical Properties of 2-Methylallylamine Hydrochloride

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the melting point and solubility of **2-Methylallylamine hydrochloride** (CAS No: 28148-54-1), a versatile chemical intermediate.

Physicochemical Data

The following table summarizes the key quantitative data for **2-Methylallylamine hydrochloride**.

Property	Value	Source(s)
Melting Point	179-184 °C	[1][2]
Molecular Formula	C ₄ H ₁₀ ClN	[3][4]
Molecular Weight	107.58 g/mol	[1][3][4]
Appearance	White crystalline powder	[3]
Solubility	While specific quantitative data is not readily available in the cited literature, the hydrochloride salt form is noted to enhance its stability and solubility in aqueous solutions.[3] A general experimental protocol to determine its solubility is provided below.	

Experimental Protocols

Detailed methodologies for determining the melting point and solubility are crucial for reproducible and accurate measurements.

Melting Point Determination via the Capillary Method

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid.[5][6] Impurities typically cause a depression and broadening of the melting point range.[5][6] The capillary method is a standard and widely used technique for this determination.[7]

Principle: A small, powdered sample of the solid is heated at a controlled rate in a capillary tube. The temperatures at which melting begins and is complete are observed and recorded as the melting point range.[5]

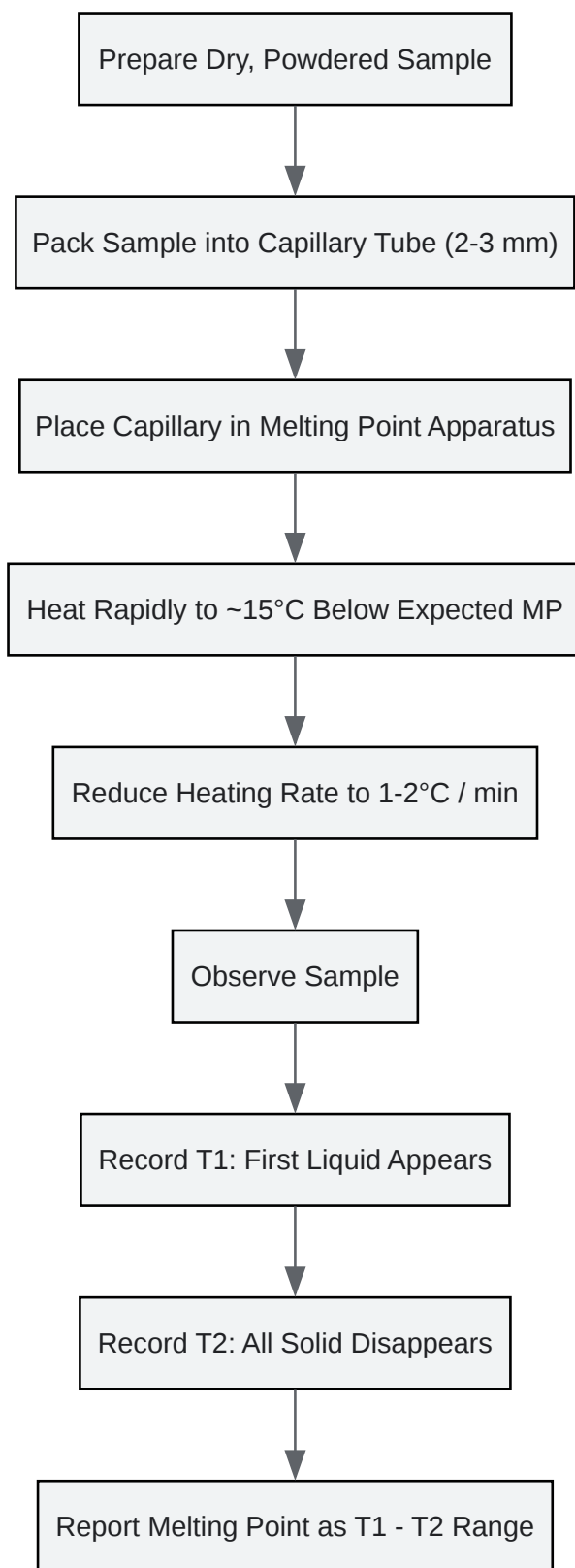
Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)[5]
- Capillary tubes (sealed at one end)[8]
- **2-Methylallylamine hydrochloride** sample (dry and finely powdered)[7]
- Spatula
- Watch glass or weighing paper

Procedure:

- Sample Preparation: Place a small amount of dry **2-Methylallylamine hydrochloride** onto a watch glass. If necessary, finely powder the sample.[8]
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.[9]
- Invert the tube and gently tap its sealed bottom on a hard surface to pack the solid down. Repeat until the packed sample is 2-3 mm high.[9]
- Apparatus Setup: Place the packed capillary tube into one of the sample slots of the melting point apparatus.[9]
- Rapid Heating (Optional): For an unknown compound, it is common practice to first perform a rapid determination by heating quickly to find an approximate melting point.[6] This allows the subsequent, more accurate measurements to be performed more efficiently.
- Accurate Measurement: For a precise measurement, begin heating the apparatus. Once the temperature is within 10-15°C of the expected melting point, reduce the heating rate to approximately 1-2°C per minute.[5][9]
- Observation and Recording: Carefully observe the sample through the viewing lens. Record the temperature at which the first liquid droplets appear (the beginning of melting).[5]
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).[5]

- Data Reporting: The melting point is reported as the range between these two temperatures. For pure compounds, this range is typically narrow (0.5-1.0°C).[5]



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Workflow for Melting Point Determination

Solubility Determination

Solubility is defined as the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[10][11]

Principle: A known mass of the solute is incrementally added to a known volume of the solvent at a constant temperature. The mixture is agitated until saturation is reached, indicated by the presence of undissolved solid. The total mass of the dissolved solute is then used to calculate the solubility.[10]

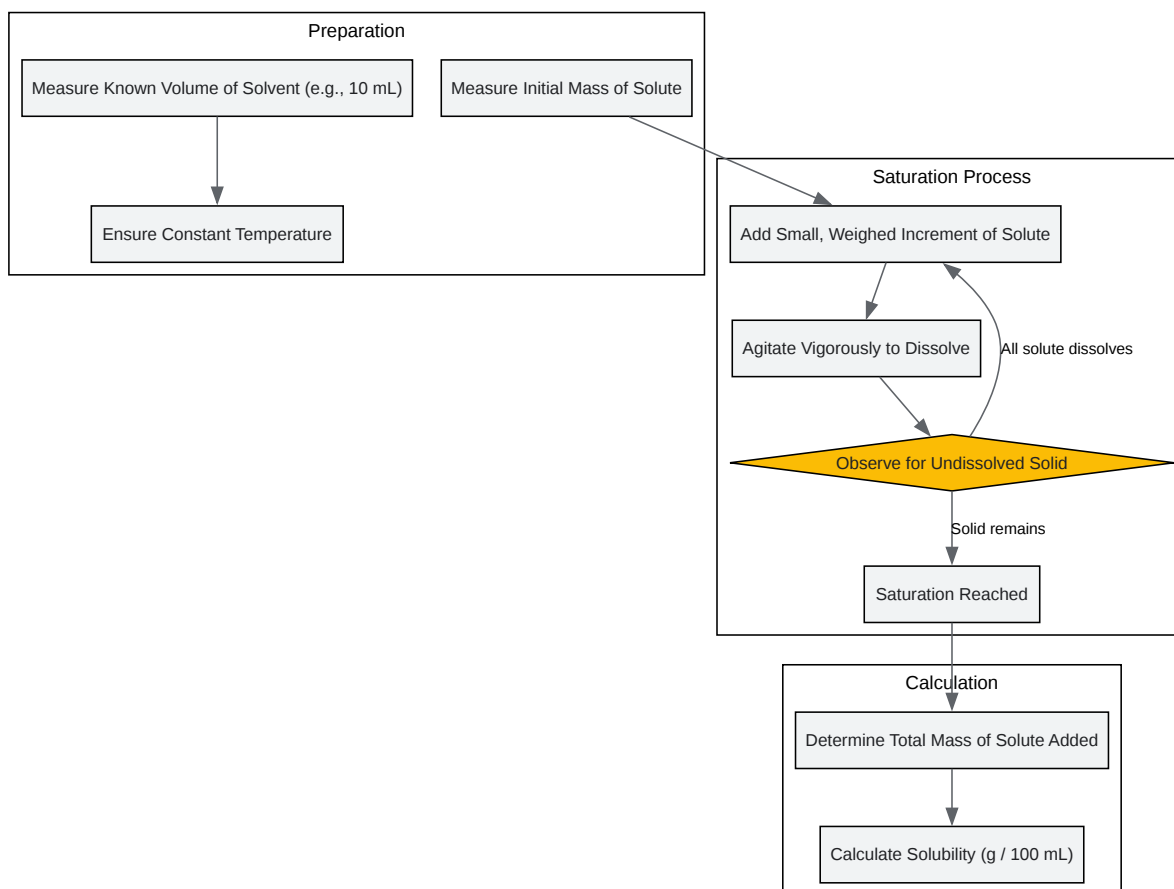
Apparatus and Materials:

- **2-Methylallylamine hydrochloride**
- Distilled water (or other solvent)
- Analytical balance
- Test tubes with stoppers or small flasks[10]
- Graduated cylinder or pipette
- Spatula
- Thermometer
- Vortex mixer or magnetic stirrer
- Constant temperature bath (optional, for precise temperature control)

Procedure:

- **Solvent Preparation:** Using a graduated cylinder, measure a precise volume of the solvent (e.g., 10.0 mL of distilled water) and transfer it to a test tube or flask.[10]

- Temperature Control: Place the test tube in a rack and measure the initial temperature of the solvent. If a specific temperature is required, a constant temperature water bath should be used.[\[10\]](#)
- Initial Solute Mass: Accurately weigh a quantity of **2-Methylallylamine hydrochloride** (e.g., 1.000 g) on an analytical balance. Record this initial mass.
- Incremental Addition: Add a small, known amount of the solute to the solvent using a spatula.[\[10\]](#)
- Dissolution: Stopper the test tube and shake or vortex it vigorously for a set period (e.g., 1-2 minutes) to facilitate dissolution. Check for any undissolved solid.[\[10\]](#)
- Iterative Process: Continue adding small increments of the solute, recording the total amount added, and agitating after each addition. As the solution approaches saturation, the dissolution process will slow down.[\[10\]](#)
- Reaching Saturation: The point of saturation is reached when a small amount of solid solute remains undissolved even after prolonged agitation.
- Final Mass Measurement: Once saturation is confirmed, carefully weigh the remaining, undissolved solute.
- Calculation:
 - Calculate the total mass of solute that dissolved by subtracting the mass of the undissolved solid from the initial mass of the solute used.
 - Express the solubility in terms of grams of solute per 100 mL or 100 g of solvent. For example: Solubility (g/100 mL) = (Mass of dissolved solute in g / Volume of solvent in mL) x 100



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